

NO-711 as a selective GABA reuptake inhibitor

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Compound of Interest

Compound Name: NO-711

Cat. No.: B1679361

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An In-Depth Technical Guide to **NO-711**: A Selective GABA Reuptake Inhibitor

Executive Summary

NO-711, also known as NNC-711, is a potent and highly selective inhibitor of the GABA transporter 1 (GAT-1).[1][2] By blocking the reuptake of γ -aminobutyric acid (GABA), the primary inhibitory neurotransmitter in the mammalian central nervous system, **NO-711** effectively increases the extracellular concentration of GABA and enhances GABAergic neurotransmission.[1][3][4] Its high selectivity for GAT-1 over other GABA transporter subtypes (GAT-2, GAT-3, BGT-1) makes it an invaluable pharmacological tool for investigating the specific roles of GAT-1 in physiological and pathological processes.[1][5] This document provides a comprehensive technical overview of **NO-711**, including its mechanism of action, pharmacological profile, effects on neurotransmission, and detailed experimental protocols for its application in research settings.

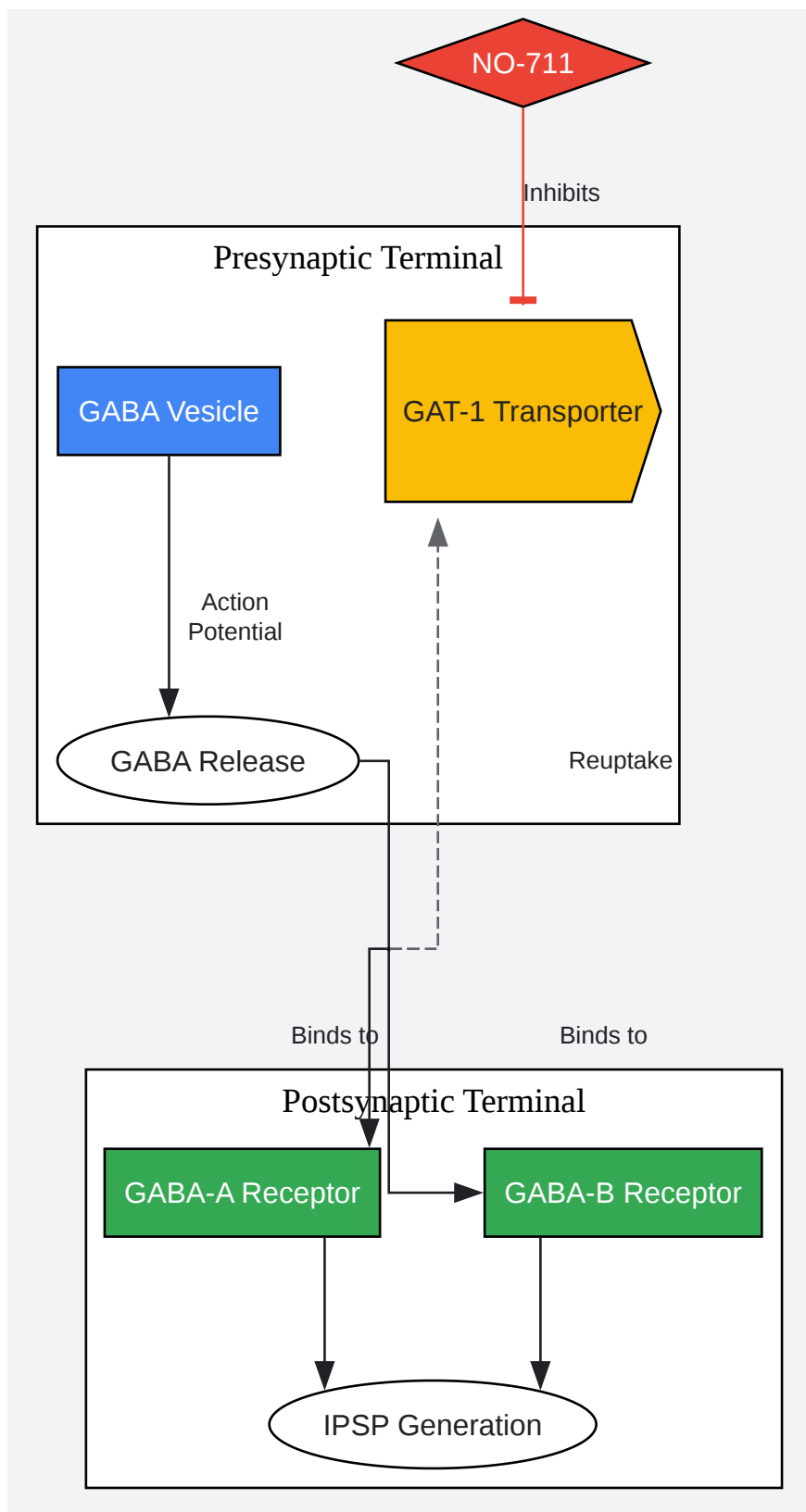
Physicochemical Properties

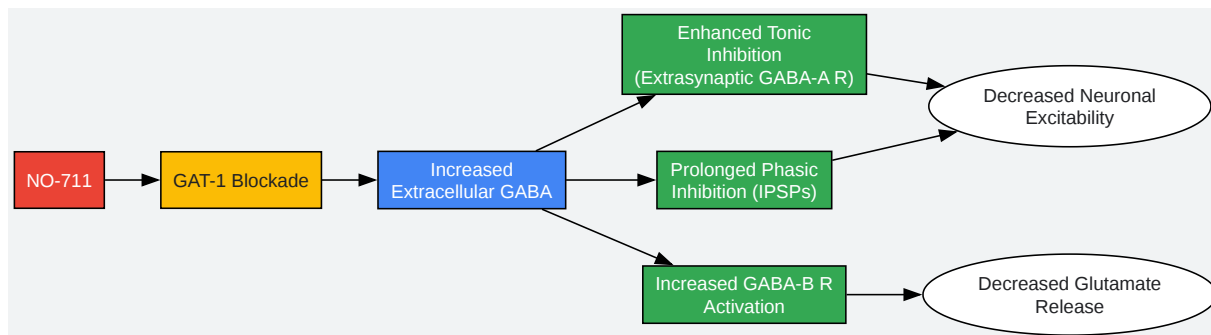
NO-711 is a lipophilic derivative of guvacine, a property that allows it to cross the blood-brain barrier.[1][6][7] It is most commonly available as a hydrochloride salt.[8][9]

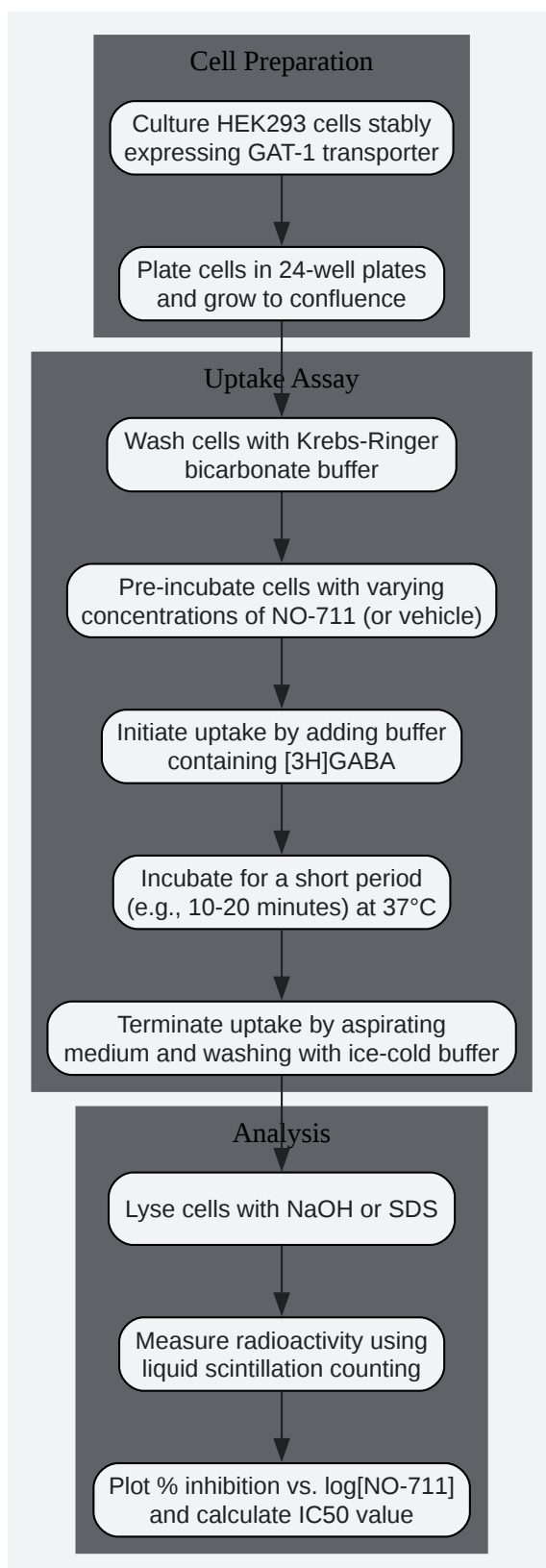
Property	Data	Reference(s)
Chemical Name	1-(2- {[(Diphenylmethylidene)amino] oxy}ethyl)-1,2,5,6- tetrahydropyridine-3-carboxylic acid hydrochloride	[10]
Alternate Names	NNC-711, NO-711 hydrochloride	[9][10]
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₃ · HCl	[8]
Molecular Weight	386.87 g/mol	[8]
CAS Number	145645-62-1	[6]
Appearance	Powder	[8]
Solubility	Soluble in water (10 mg/mL at 60 °C) and DMSO (up to 100 mM)	
Purity	≥98% (HPLC)	[8]

Mechanism of Action

The primary mechanism of action of **NO-711** is the competitive inhibition of the GAT-1 transporter.[11] GAT-1 is a sodium- and chloride-dependent transporter responsible for removing GABA from the synaptic cleft and extracellular space, thereby terminating its inhibitory signal.[1][12][13] By blocking GAT-1, **NO-711** prevents this reuptake, leading to an accumulation of GABA in the extracellular space.[3] This elevated ambient GABA concentration enhances and prolongs the activation of both synaptic and extrasynaptic GABA receptors (GABA-A and GABA-B), resulting in increased inhibitory tone.[4][12]







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